

Solubility of 4-Bromo-2-nitroaniline in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-2-nitroaniline

Cat. No.: B116644

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the solubility characteristics of **4-Bromo-2-nitroaniline** in various organic solvents. Due to the limited availability of specific quantitative experimental data in publicly accessible literature, this document presents a qualitative summary based on available information and offers a representative, illustrative dataset modeled on a structurally similar compound. Furthermore, a detailed experimental protocol for determining the solubility of **4-Bromo-2-nitroaniline** is provided, alongside a visual representation of the experimental workflow.

Introduction

4-Bromo-2-nitroaniline is a halogenated aromatic amine with the chemical formula $C_6H_5BrN_2O_2$. It is a yellow to light brown crystalline solid at room temperature.^[1] Understanding its solubility in different organic solvents is crucial for a variety of applications, including synthesis, purification, recrystallization, and formulation development in the pharmaceutical and chemical industries. The solubility of a compound is influenced by its molecular structure, the properties of the solvent, and external factors such as temperature and pressure.

Qualitative Solubility Profile

General observations indicate that **4-Bromo-2-nitroaniline** has limited solubility in water but is more readily soluble in common organic solvents.^[1] Solvents in which it is known to dissolve

include ethanol, acetone, methanol, chloroform, and dimethylformamide.^[1] One source indicates a water solubility of 0.39 g/L at 25°C, although the primary source for this data is not specified.^[1]

The solubility in polar organic solvents is attributed to the potential for dipole-dipole interactions and hydrogen bonding with the nitro and amino functional groups of the molecule.

Quantitative Solubility Data (Illustrative)

As of the latest literature review, specific quantitative solubility data for **4-Bromo-2-nitroaniline** across a range of organic solvents and temperatures has not been extensively published. However, to provide a practical framework for researchers, the following table presents an illustrative set of solubility data.

Disclaimer: The following data is a hypothetical representation modeled on the experimentally determined solubility of a structurally analogous compound, 4-methyl-2-nitroaniline. This table is intended for illustrative purposes to demonstrate how solubility data is typically presented and should not be considered as experimentally verified data for **4-Bromo-2-nitroaniline**.

Solvent	Temperature (K)	Mole Fraction (x_1)	Mass Fraction (w_1)	Solubility (g/100g of Solvent)
Methanol	278.15	0.0150	0.0957	10.58
	288.15	0.0225	0.1378	15.98
	298.15	0.0330	0.1925	23.84
	308.15	0.0475	0.2618	35.46
	318.15	0.0670	0.3475	53.26
Ethanol	278.15	0.0180	0.0789	8.57
	288.15	0.0275	0.1165	13.19
	298.15	0.0410	0.1669	20.03
	308.15	0.0595	0.2315	30.12
	318.15	0.0845	0.3098	44.89
Acetone	278.15	0.1250	0.3345	50.26
	288.15	0.1680	0.4123	70.15
	298.15	0.2200	0.4921	96.90
	308.15	0.2825	0.5723	133.80
	318.15	0.3550	0.6502	185.87
Ethyl Acetate	278.15	0.0950	0.2075	26.18
	288.15	0.1300	0.2718	37.32
	298.15	0.1750	0.3456	52.81
	308.15	0.2300	0.4258	74.15
	318.15	0.2950	0.5089	103.62
Acetonitrile	278.15	0.0450	0.1987	24.79
	288.15	0.0620	0.2598	35.09

298.15	0.0840	0.3298	49.21
308.15	0.1120	0.4056	68.28
318.15	0.1480	0.4899	96.04

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **4-Bromo-2-nitroaniline** in organic solvents using the isothermal saturation method followed by gravimetric analysis.

4.1. Materials and Apparatus

- **4-Bromo-2-nitroaniline** (purity > 99%)
- Selected organic solvents (analytical grade)
- Jacketed glass vessel with a magnetic stirrer
- Thermostatic water bath
- Calibrated digital thermometer (± 0.05 K)
- Analytical balance (± 0.0001 g)
- Syringes with filters (0.45 μm)
- Oven

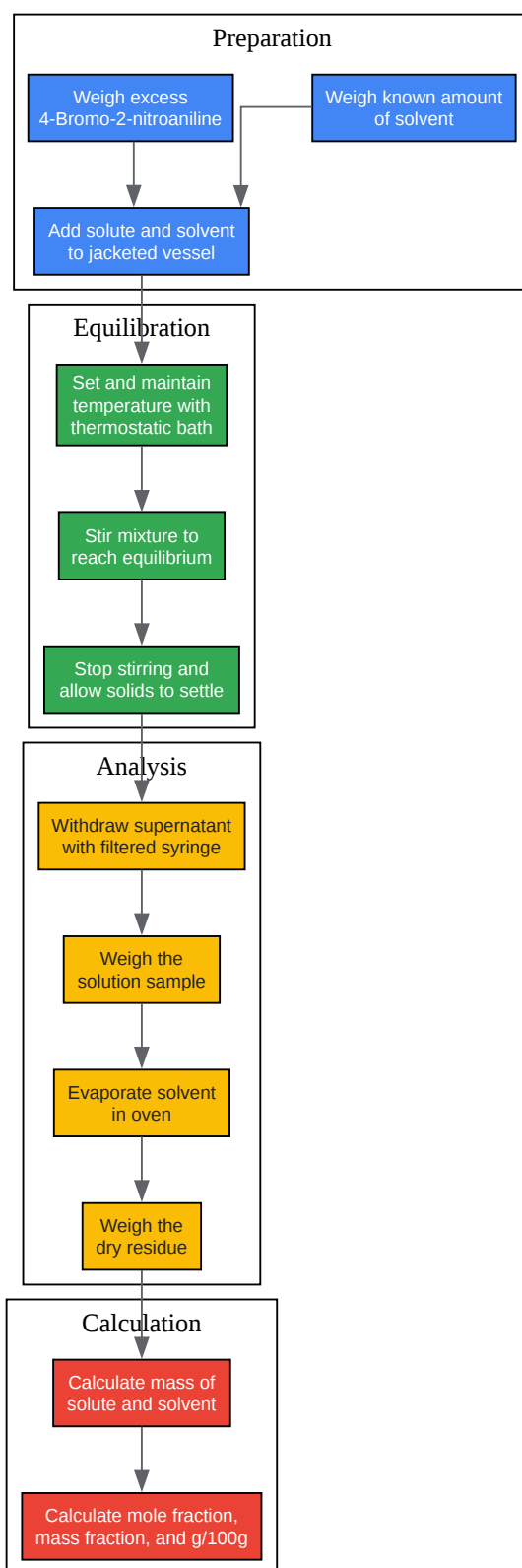
4.2. Experimental Procedure

- **Temperature Control:** The jacketed glass vessel is connected to the thermostatic water bath to maintain a constant temperature for the experiment. The temperature of the solvent is monitored using the calibrated digital thermometer.
- **Sample Preparation:** An excess amount of solid **4-Bromo-2-nitroaniline** is added to a known mass of the selected organic solvent in the jacketed glass vessel.

- **Equilibration:** The resulting suspension is continuously stirred at a constant temperature for a sufficient time to ensure solid-liquid equilibrium is reached. Preliminary experiments should be conducted to determine the optimal equilibration time (typically several hours).
- **Sample Withdrawal:** After equilibration, stirring is stopped, and the solution is allowed to stand for a period to allow the undissolved solid to settle. A sample of the clear supernatant is withdrawn using a pre-heated or pre-cooled syringe fitted with a filter to prevent the transfer of solid particles.
- **Gravimetric Analysis:** The withdrawn sample is immediately transferred to a pre-weighed container. The total mass of the sample (solution) is recorded. The container is then placed in an oven at a suitable temperature to evaporate the solvent completely. After the solvent has evaporated, the container with the solid residue is cooled to room temperature in a desiccator and weighed. This process is repeated until a constant mass is achieved.
- **Data Calculation:** The mass of the dissolved **4-Bromo-2-nitroaniline** and the mass of the solvent in the sample are determined by subtraction. The mole fraction, mass fraction, and solubility in g/100g of solvent can then be calculated.
- **Temperature Variation:** The procedure is repeated at different temperatures to determine the temperature dependence of the solubility.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **4-Bromo-2-nitroaniline**.



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Caption: Experimental workflow for determining the solubility of **4-Bromo-2-nitroaniline**.

Conclusion

This technical guide has summarized the available information on the solubility of **4-Bromo-2-nitroaniline** in organic solvents. While quantitative data remains scarce in the literature, the provided qualitative description, illustrative data table, and detailed experimental protocol offer a valuable resource for researchers and professionals in the field. The outlined experimental workflow provides a clear and structured approach for the in-house determination of the precise solubility data required for various chemical and pharmaceutical applications.

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References

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